

Application Notes and Protocols: Recombinant Protein Expression and Purification

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Compound of Interest

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These application notes provide detailed protocols for the expression and purification of two key recombinant proteins: APRIL (A Proliferation-Inducing Ligand) and APE1 (Apurinic/apyrimidinic endonuclease 1). The protocols are intended for researchers, scientists, and drug development professionals.

Section 1: Recombinant Human APRIL (A Proliferation-Inducing Ligand) Protein

Introduction: APRIL (A Proliferation-Inducing Ligand), also known as TNFSF13, is a member of the tumor necrosis factor (TNF) ligand superfamily. It plays a crucial role in the regulation of B-cell development, proliferation, and survival.^[1] Due to its involvement in various immunological processes and tumor cell growth, recombinant APRIL is a valuable tool for research and drug development.^{[2][3]}

Data Presentation: Quantitative Summary of Recombinant APRIL Production

The following table summarizes typical yields and purity for recombinant human APRIL expressed in different systems.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Protocols

1. Expression of Recombinant Human APRIL in E. coli with ELP-SUMO Tag

This protocol is adapted from a method for producing soluble human APRIL in E. coli.[4]

a. Plasmid Construction:

- The gene encoding human APRIL is cloned into an expression vector containing an N-terminal Elastin-like polypeptide (ELP) and Small Ubiquitin-like Modifier (SUMO) fusion tag.

b. Protein Expression:

- Transform the expression vector into an appropriate E. coli strain (e.g., BL21(DE3)).
- Inoculate a single colony into Luria-Bertani (LB) medium containing the appropriate antibiotic and grow overnight at 37°C with shaking.
- Inoculate a larger volume of LB medium with the overnight culture and grow at 37°C until the optical density at 600 nm (OD₆₀₀) reaches 0.6-0.8.
- Induce protein expression by adding isopropyl β-D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.5 mM.
- Reduce the temperature to 15°C and continue to grow for an additional 16-20 hours to enhance soluble protein expression.

c. Cell Lysis:

- Harvest the bacterial cells by centrifugation at 5,000 x g for 15 minutes at 4°C.
- Resuspend the cell pellet in a lysis buffer (e.g., 50 mM Tris-HCl, pH 8.0, 150 mM NaCl, 1 mM PMSF).
- Lyse the cells by sonication on ice.
- Centrifuge the lysate at 12,000 x g for 30 minutes at 4°C to pellet the cell debris.

2. Purification of ELP-SUMO-hAPRIL Fusion Protein

a. Inverse Transition Cycling (ITC) for ELP-tagged Protein Purification:

- Add NaCl to the soluble lysate to a final concentration of 2 M to induce the aggregation of the ELP-fusion protein.
- Incubate at 37°C for 30 minutes.
- Centrifuge at 12,000 x g for 20 minutes at 37°C to collect the aggregated fusion protein.
- Resuspend the pellet in a cold buffer (e.g., 50 mM Tris-HCl, pH 8.0, 150 mM NaCl) to resolubilize the protein.
- Repeat the ITC steps for 2-3 cycles to increase purity.

b. SUMO Protease Cleavage:

- After the final ITC cycle, dialyze the purified ELP-SUMO-hAPRIL against a buffer compatible with SUMO protease activity.
- Add SUMO protease and incubate at 4°C overnight to cleave the ELP-SUMO tag from the hAPRIL protein.

c. Affinity Chromatography (Final Purification):

- Pass the cleavage reaction mixture through a Ni-NTA affinity column to remove the His-tagged SUMO protease and the uncleaved fusion protein.
- Collect the flow-through containing the purified recombinant hAPRIL.
- Analyze the purity of the final product by SDS-PAGE.

Visualizations



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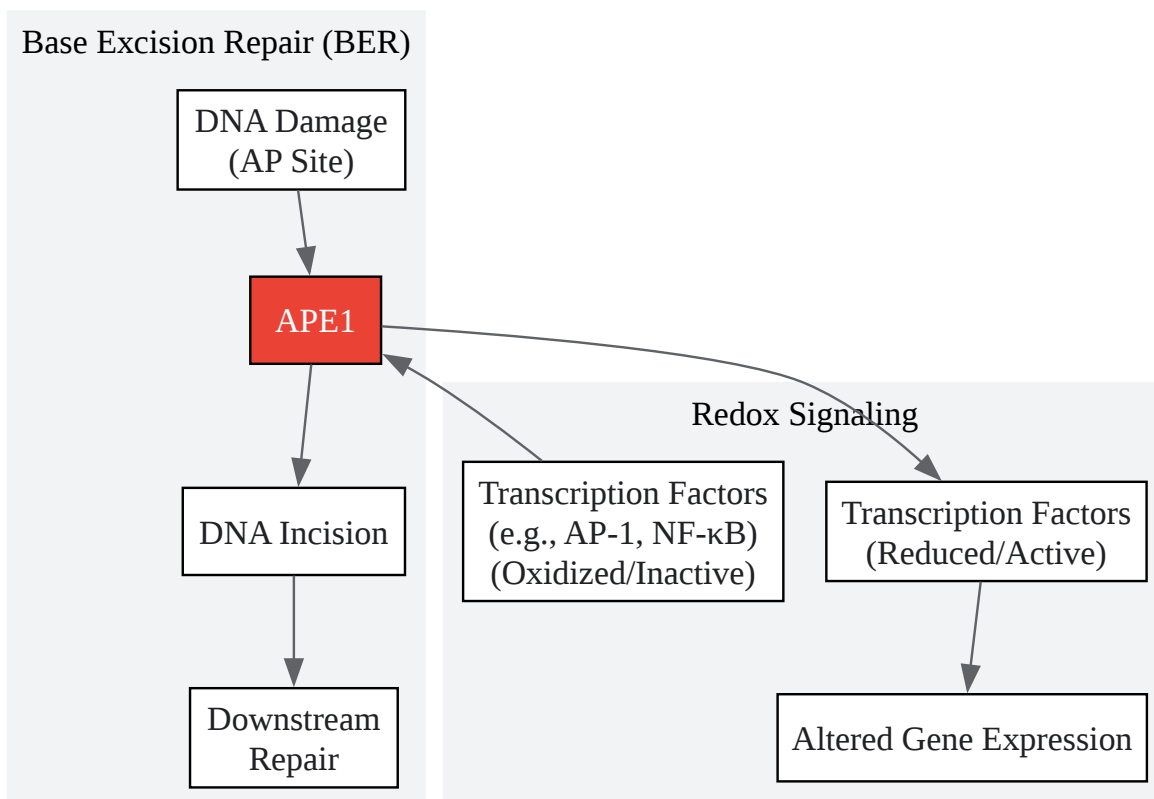
Caption: Workflow for Recombinant APRIL Expression and Purification.



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